

# Commercial Suppliers of 3-Iodo-1H-pyrazole for Research: A Technical Guide

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## Compound of Interest

Compound Name: **3-Iodo-1H-pyrazole**

Cat. No.: **B494253**

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For researchers, scientists, and drug development professionals engaged in the synthesis of novel molecular entities, **3-Iodo-1H-pyrazole** is a critical building block. Its versatile reactivity, particularly in cross-coupling reactions, makes it an invaluable starting material for the generation of diverse compound libraries. This technical guide provides an in-depth overview of commercial suppliers, key product specifications, and a detailed experimental protocol for a common application of **3-Iodo-1H-pyrazole**.

## Supplier and Product Specifications

Sourcing high-quality starting materials is paramount for the success of any research endeavor. The following table summarizes the offerings for **3-Iodo-1H-pyrazole** from several reputable commercial suppliers. This allows for a convenient comparison of purity, available quantities, and catalog numbers to facilitate procurement.

Supplier	Catalog Number(s)	Purity	Available Quantities
Chem-Impex	30713	≥ 98% (GC) <a href="#">[1]</a>	Inquire for details
Thermo Scientific	H36465.03, H36465.06	97% <a href="#">[2]</a> , ≥96.0% (GC) <a href="#">[3]</a>	1 g, 5 g <a href="#">[2]</a> <a href="#">[3]</a>
Oakwood Chemical	046994	Inquire for details	1 g, 5 g <a href="#">[4]</a>
Sigma-Aldrich	BML00254	AldrichCPR*	Inquire for details
Fisher Scientific	AAH3646503, AAH3646506	97% <a href="#">[5]</a>	1 g, 5 g <a href="#">[5]</a>

\*Note: For the AldrichCPR product line, the buyer assumes responsibility for confirming product identity and purity as analytical data is not collected by the supplier[\[6\]](#).

## Key Applications in Research and Development

**3-Iodo-1H-pyrazole** is a versatile intermediate primarily utilized in the synthesis of more complex molecules for various research applications, including:

- Pharmaceutical Development: It serves as a crucial building block in the creation of novel pharmaceuticals, particularly in the exploration of anti-inflammatory and anti-cancer agents.  
[\[2\]](#) Its structure is a key component in the development of compounds targeting specific biological pathways.
- Agrochemical Chemistry: This compound is an important intermediate in the synthesis of fungicides and herbicides, contributing to the enhancement of crop protection.[\[2\]](#)
- Materials Science: **3-Iodo-1H-pyrazole** is used in the formulation of advanced materials, such as polymers and coatings, to improve durability and environmental resistance.[\[2\]](#)
- Organic Synthesis: As a versatile building block, it facilitates the efficient creation of complex molecules.[\[1\]](#) It is frequently employed in cross-coupling reactions like the Sonogashira and Suzuki reactions to form new carbon-carbon bonds.

# Experimental Protocol: Sonogashira Cross-Coupling Reaction

The Sonogashira cross-coupling reaction is a powerful method for the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide. The following protocol is a general guideline for the coupling of **3-Iodo-1H-pyrazole** with an alkyne.

## Materials:

- **3-Iodo-1H-pyrazole**
- Terminal alkyne (e.g., phenylacetylene)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$  or  $\text{PdCl}_2(\text{PPh}_3)_2$ )
- Copper(I) iodide ( $\text{CuI}$ )
- Base (e.g., triethylamine ( $\text{Et}_3\text{N}$ ) or diisopropylethylamine (DIPEA))
- Anhydrous solvent (e.g., tetrahydrofuran (THF) or N,N-dimethylformamide (DMF))
- Inert gas (Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle
- Thin-layer chromatography (TLC) supplies for reaction monitoring

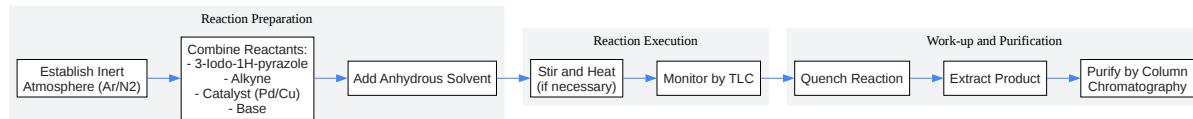
## Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (Argon or Nitrogen), add **3-Iodo-1H-pyrazole** (1.0 equiv.), the palladium catalyst (e.g., 5 mol%), and copper(I) iodide (5-10 mol%).
- Solvent and Base Addition: Add the anhydrous solvent (e.g., THF) and the base (e.g.,  $\text{Et}_3\text{N}$ , 2.0-3.0 equiv.).

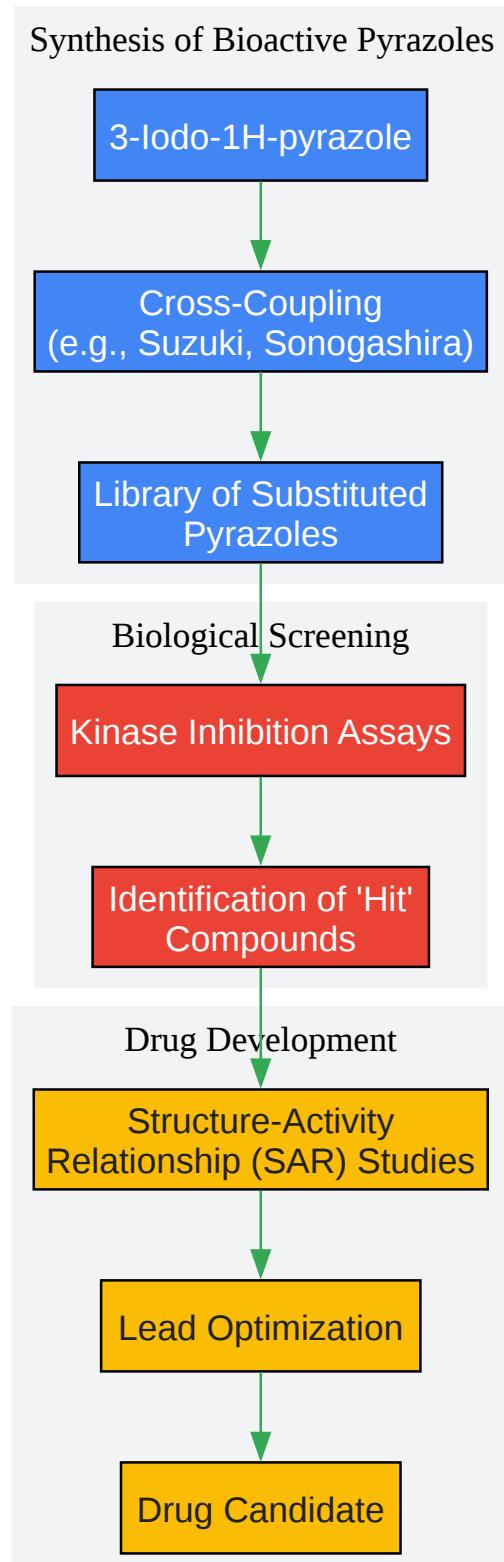
- Alkyne Addition: Add the terminal alkyne (1.1-1.5 equiv.) to the reaction mixture.
- Reaction Execution: Stir the reaction mixture at room temperature or heat as necessary (e.g., 50-80 °C). The optimal temperature will depend on the specific substrates.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (**3-Iodo-1H-pyrazole**) is consumed.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Quench the reaction by adding a saturated aqueous solution of ammonium chloride or water.
  - Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
  - Wash the combined organic layers with brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - Filter and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate) to yield the desired coupled product.

## Visualizing the Workflow

To better illustrate the logical flow of the experimental process, the following diagrams are provided.

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Caption: Experimental workflow for a Sonogashira cross-coupling reaction.



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Caption: Logical relationship from starting material to drug candidate.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Iodo-1H-pyrazole, 97% 1 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](http://thermofisher.com) [thermofisher.com]
- 3. 3-Iodo-1H-pyrazole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](http://thermofisher.com) [thermofisher.com]
- 4. 3-Iodo-1H-pyrazole [oakwoodchemical.com]
- 5. 3-Iodo-1H-pyrazole, 97% | Fisher Scientific [fishersci.ca]
- 6. 3-Iodo-1H-pyrazole AldrichCPR 4522-35-4 [sigmaaldrich.com]
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